

# Application Notes and Protocols: The Role of Strontium in Enhancing Material Radiopacity

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## Compound of Interest

Compound Name: *Strontium thiosulphate*

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## Introduction

In the development of advanced materials for biomedical applications, particularly in dentistry and orthopedics, the ability to visualize an implant or restorative material in situ is of paramount importance. Radiopacity, the property of a material to obstruct the passage of X-rays, allows for non-invasive monitoring of the material's position, integrity, and the detection of secondary complications such as fractures or caries.<sup>[1][2]</sup> Materials with low inherent radiopacity, such as many polymers and composites, are difficult to distinguish from surrounding anatomical structures on a radiograph.<sup>[2][3]</sup>

Strontium (Sr), an alkaline earth metal with an atomic number of 38, has emerged as a key element for enhancing the radiopacity of biomaterials.<sup>[4]</sup> Its high atomic mass allows it to effectively attenuate X-rays, rendering materials containing it visible on radiographs.<sup>[4][5]</sup> Strontium is frequently incorporated into dental composites, glass ionomer cements, bone cements, and other bioactive materials.<sup>[4][6][7]</sup> A significant advantage of using strontium is its chemical similarity to calcium, allowing it to be readily incorporated into bioactive glasses and hydroxyapatite structures, often without negatively impacting the material's mechanical or biological properties.<sup>[4]</sup> Furthermore, strontium has been shown to offer therapeutic benefits, such as promoting bone formation and inhibiting bone resorption, making it a desirable additive in orthopedic and dental applications.<sup>[8][9]</sup>

These notes provide an overview of the application of strontium for radiopacity enhancement, quantitative data from relevant studies, and detailed protocols for material preparation and radiopacity assessment.

## Data Presentation: Radiopacity of Strontium-Containing Materials

The following table summarizes quantitative data on the enhancement of radiopacity in various materials through the incorporation of strontium compounds. The standard measure for radiopacity is the equivalent aluminum thickness (mm Al), which compares the material's X-ray attenuation to that of a pure aluminum standard.<sup>[2]</sup> According to ISO 4049, dental restorative materials should possess a radiopacity of at least 1 mm Al.<sup>[2][4]</sup>

Material	Strontium Compound/Concentration	Measured Radiopacity (mm Al equivalent)	Control/Base Material Radiopacity (mm Al equivalent)	Key Findings
Dental Adhesive Resin	10 wt% Strontium Hydroxyapatite (SrHAp) Nanoparticles	Significantly higher than unfilled adhesive	Not specified, but described as having limited radiopacity	Incorporation of SrHAp nanoparticles is a potential method to improve the radiopacity of restorative dental resins.[10]
Calcium Phosphate Cement (CPC)	> 5 wt% Strontium Ranelate (SrR)	Higher than cortical bone	Not specified, but improved by SrR	The radiopacity of CPC is significantly improved by the addition of Strontium Ranelate.[5][6]
Calcium Phosphate Cement (CPC)	> 10 wt% Strontium Ranelate (SrR)	Prospective for osteoporotic fracture repair	Not specified	Offers good radiopacity and osteogenesis, making it a promising biomaterial for minimally invasive surgery. [5][6]
Dental Resin Composites	Varies (contains strontium glass fillers)	All tested composites met ISO 4049 standards (> 1 mm Al)	Not applicable (comparison between different commercial composites)	Strontium is a common radiopacifying filler in commercial

				dental composites. <a href="#">[1]</a> <a href="#">[11]</a>
Glass Ionomer Cement	Strontium substituted for Calcium	Enhanced radiopacity without adverse effects on visual opacity	Not specified	Strontium acts as a radiopacifying element when replacing some of the calcium. <a href="#">[4]</a>

## Experimental Protocols

### Protocol 1: Incorporation of Strontium into a Light-Curable Resin-Based Composite

This protocol describes a general method for incorporating strontium-containing glass fillers into an experimental dental composite to enhance radiopacity.

#### Materials and Equipment:

- Bis-GMA/TEGDMA resin matrix (or other suitable dental resin monomers)
- Photoinitiator system (e.g., camphorquinone and an amine)
- Strontium-containing glass filler particles (silanized)
- Control filler particles (e.g., silica, non-radiopaque glass)
- High-precision analytical balance
- Dual asymmetric centrifugal mixer or a heavy-duty mixing spatula and glass slab
- Molds for specimen fabrication (e.g., Teflon molds, 1 mm thickness)
- Mylar strips
- Dental curing light (calibrated intensity)

**Procedure:**

- **Resin Matrix Preparation:** Prepare the resin matrix by mixing the monomer components (e.g., Bis-GMA and TEGDMA in a 70:30 weight ratio). Add the photoinitiator system (e.g., 0.5 wt% camphorquinone) and mix until fully dissolved. Protect the mixture from ambient light.
- **Filler Incorporation:**
  - For the experimental group, weigh the desired amount of silanized strontium-containing glass filler (e.g., to achieve a 70% filler load by weight).
  - For the control group, use a non-radiopaque filler at the same weight percentage.
- **Mixing:** Gradually add the filler to the prepared resin matrix. Mix thoroughly using a dual asymmetric centrifugal mixer or by hand with a spatula on a glass slab until a homogenous paste is achieved. Avoid incorporating air bubbles.
- **Specimen Fabrication:**
  - Place a Mylar strip over a glass slide.
  - Place the mold onto the Mylar strip.
  - Overfill the mold with the composite paste, ensuring there are no voids.
  - Place a second Mylar strip on top and press firmly with another glass slide to extrude excess material and create a flat surface.
- **Curing:** Light-cure the specimen through the Mylar strip and glass slide according to the curing light manufacturer's instructions and the composite's requirements (e.g., 40 seconds on each side).
- **Finishing:** After curing, remove the specimen from the mold. Gently polish the surfaces with fine-grit sandpaper to ensure uniform thickness.
- **Storage:** Store the fabricated discs in distilled water at 37°C for 24 hours before radiopacity testing.

## Protocol 2: Measurement of Radiopacity Using Digital X-ray Imaging (Based on ISO 4049)

This protocol outlines the steps to quantify the radiopacity of a material specimen by comparing it to an aluminum step wedge.[12][13]

### Materials and Equipment:

- Dental X-ray unit
- Digital X-ray sensor (e.g., CCD or CMOS) or phosphor plate system
- Aluminum step wedge (at least 99.5% purity) with steps of known thickness (e.g., 1-10 mm).  
[14]
- Material specimens of uniform, known thickness (e.g., 1.0 mm)
- Image analysis software (e.g., ImageJ)
- Positioning jig to ensure consistent source-to-object and object-to-sensor distance

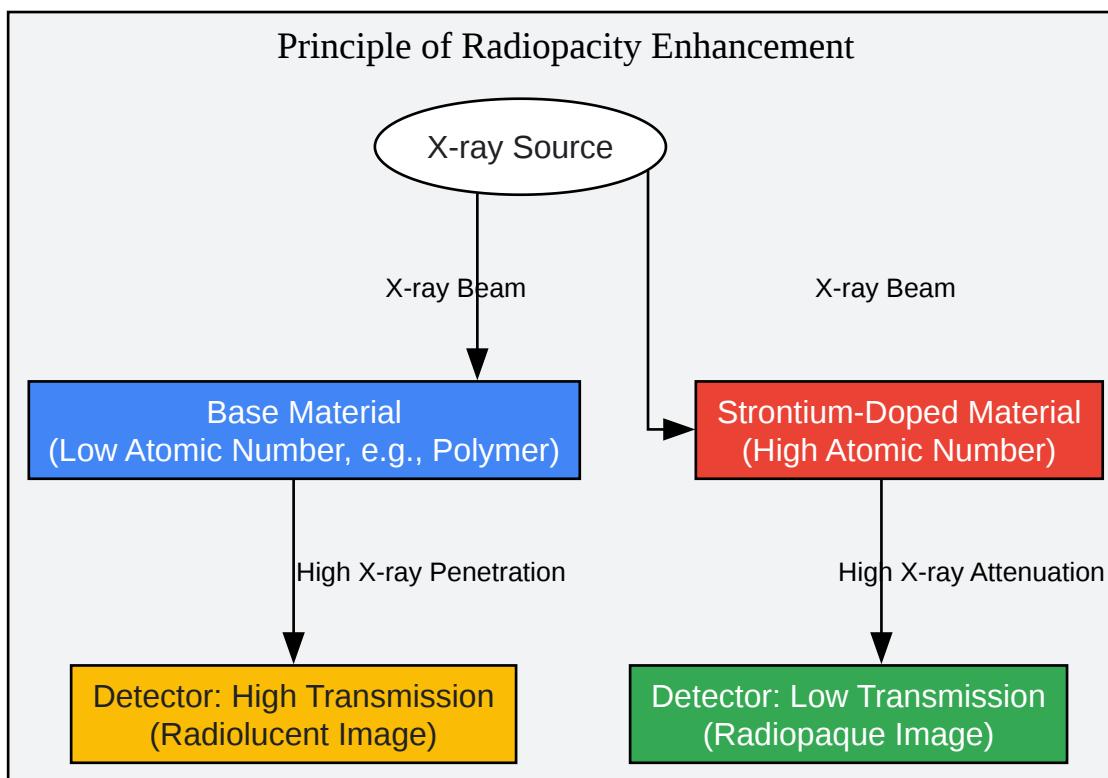
### Procedure:

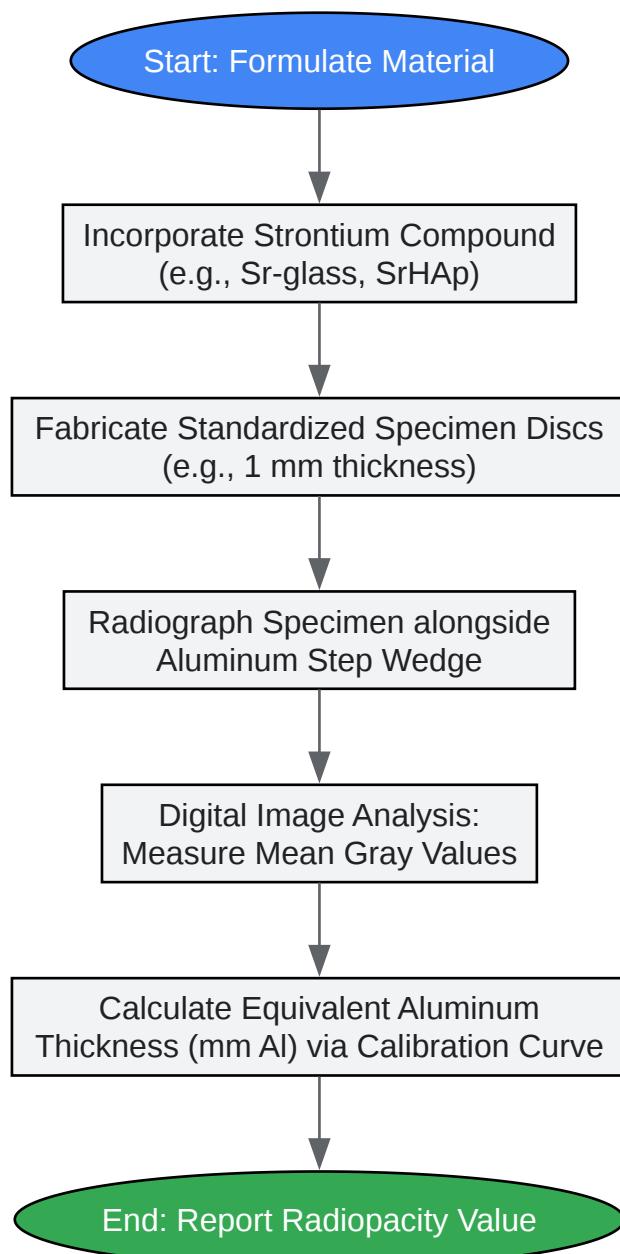
- Setup:
  - Position the X-ray source, specimen, and sensor at a fixed and reproducible distance.
  - Place the aluminum step wedge and the material specimen side-by-side on the digital sensor, ensuring they are in the same plane and as close as possible.
- X-ray Exposure:
  - Set the X-ray unit to standardized settings (e.g., 65 kVp, 10 mA, 0.2 seconds exposure time). These settings should be kept constant for all measurements.
  - Expose the sensor to acquire the digital radiograph.
- Image Analysis:

- Import the digital image into the analysis software.
- Using the software's tools, measure the mean gray value for each step of the aluminum wedge and for the center of each material specimen. Ensure the region of interest for measurement is consistent in size and placement.
- Data Processing and Calculation:
  - Create a calibration curve by plotting the mean gray values of the aluminum steps against their known thicknesses (in mm).
  - Perform a regression analysis on the calibration data to obtain an equation that relates gray value to aluminum thickness. A linear or logarithmic function is typically used.
  - Use the regression equation to calculate the equivalent aluminum thickness for each material specimen based on its measured mean gray value.
- Reporting: Report the radiopacity of the material as the mean equivalent aluminum thickness (mm Al) with the standard deviation.

## Visualizations

Below are diagrams illustrating the fundamental principle of strontium-enhanced radiopacity and a typical experimental workflow for its evaluation.





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